

inter-laboratory comparison of Dimethylnitramine measurements

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Compound of Interest

Compound Name: *Dimethylnitramine*

Cat. No.: *B1206159*

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An Inter-laboratory Comparison Guide to **Dimethylnitramine** (DMNA) Measurement

This guide provides a framework for inter-laboratory comparisons of **Dimethylnitramine** (DMNA) measurements, offering insights into standardized analytical protocols and data presentation. While specific multi-laboratory comparison data for DMNA is not publicly available, this document outlines a robust methodology based on established analytical procedures and general principles of proficiency testing. This guide is intended for researchers, scientists, and drug development professionals involved in the quantification of nitramines.

Data Presentation

Effective inter-laboratory comparisons rely on the clear and standardized presentation of quantitative data. Below is a template table showcasing how results from a hypothetical proficiency test for DMNA in a water sample could be structured. This allows for a direct comparison of laboratory performance, including their reported concentrations, uncertainties, and statistical scoring against a consensus value.

Table 1: Hypothetical Inter-laboratory Comparison Results for **Dimethylnitramine** (DMNA) in Water

Laboratory ID	Reported Concentration (µg/L)	Measurement Uncertainty (± µg/L)	Recovery (%)	Z-Score
Lab A	38.5	3.1	96.3	-0.6
Lab B	42.1	4.0	105.3	0.8
Lab C	35.2	2.8	88.0	-1.8
Lab D	40.3	3.5	100.8	0.2
Lab E	45.0	4.2	112.5	1.9
Assigned Value	40.0	2.5		

Note: The data presented in this table is for illustrative purposes only and does not represent results from an actual inter-laboratory study.

Experimental Protocols

A validated and standardized analytical method is crucial for meaningful inter-laboratory comparisons. The following protocol for the determination of nitramines, including DMNA, in water samples is based on a method that has undergone successful inter-laboratory validation[1].

1. Sample Preparation: Solid Phase Extraction (SPE)

- Objective: To extract and concentrate nitramines from aqueous samples.
- Procedure:
 - An aqueous sample (e.g., water wash, impinger solution) is passed through a solid phase extraction (SPE) cartridge.
 - The nitramines are retained on the solid phase material.
 - The cartridge is then eluted with a specific blend of organic solvents to release the captured nitramines.

- The resulting organic solvent extract is concentrated through evaporation to increase the analyte concentration.

2. Analytical Determination: HPLC/HRMS

- Objective: To separate, identify, and quantify the nitramines in the concentrated extract.
- Instrumentation: High-Performance Liquid Chromatography (HPLC) coupled with High-Resolution Mass Spectrometry (HRMS).
- Procedure:
 - The concentrated extract is injected into the HPLC system.
 - The nitramines are separated based on their retention times as they pass through the HPLC column.
 - Upon elution from the column, the compounds are introduced into the HRMS detector.
 - Identification is achieved by comparing the high-resolution mass spectra and retention times of the analytes to those of certified analytical standards.
 - Quantification is performed using the standard addition method to account for matrix effects.

3. Method Validation Parameters

- Recovery: The efficiency of the extraction process is determined by spiking known amounts of nitramine standards into real water wash samples. Reported recovery ranges are typically between 15-80%[\[1\]](#).
- Method Detection Limits (MDL): The lowest concentration of an analyte that can be reliably detected. For DMNA, the reported MDL is 40 µg/L in water wash samples[\[1\]](#). Other nitramines have shown MDLs in the range of 0.3-2.1 µg/L[\[1\]](#).

Mandatory Visualization

The following diagram illustrates a typical workflow for an inter-laboratory comparison study, from the initial planning stages to the final data analysis and reporting.

Caption: Workflow for an Inter-laboratory Comparison of **Dimethylnitramine** Measurement.

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References

- 1. gassnova.no [gassnova.no]
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